

A Technical Guide to the Molecular Weight Determination of Poly(N-Isohexadecylacrylamide)

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Compound of Interest

Compound Name: *N-Isohexadecylacrylamide*

Cat. No.: *B15175243*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the methodologies for determining the molecular weight of poly(**N-iso-hexadecylacrylamide**), a polymer of significant interest in various scientific and pharmaceutical applications. This document details the core analytical techniques, presents experimental protocols, and summarizes key data for effective characterization.

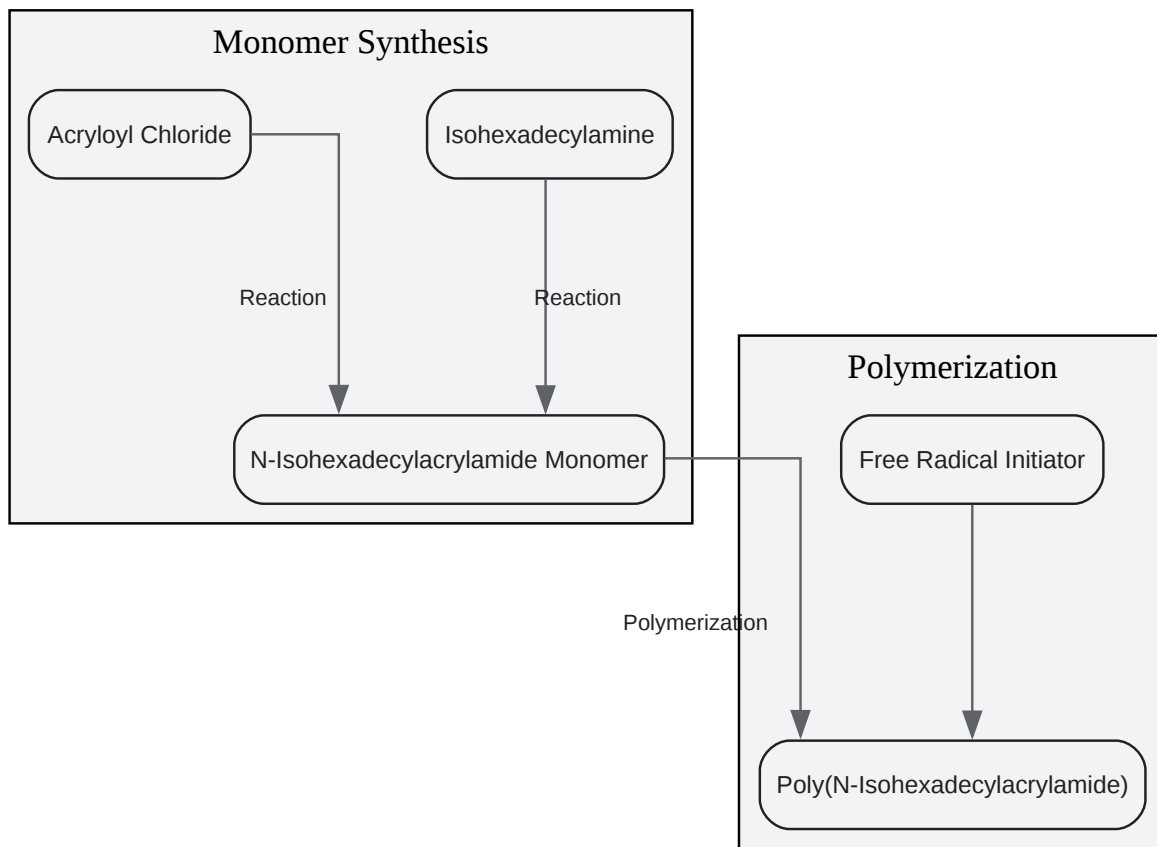
Introduction

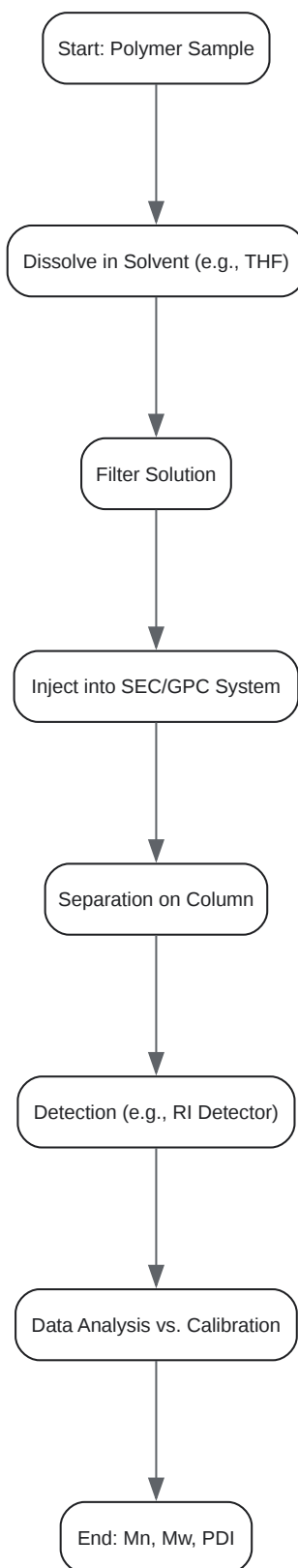
Poly(**N-iso-hexadecylacrylamide**) belongs to the family of poly(N-alkylacrylamide)s, which are known for their responsiveness to external stimuli, such as temperature. Accurate determination of the molecular weight and molecular weight distribution of this polymer is crucial as these parameters significantly influence its physicochemical properties, including its solubility, thermal behavior, and self-assembly characteristics. These properties, in turn, dictate its performance in applications ranging from drug delivery systems to advanced material science. This guide focuses on the most prevalent and effective techniques for its molecular weight characterization: Size Exclusion Chromatography (SEC) / Gel Permeation Chromatography (GPC) and Static Light Scattering (SLS).

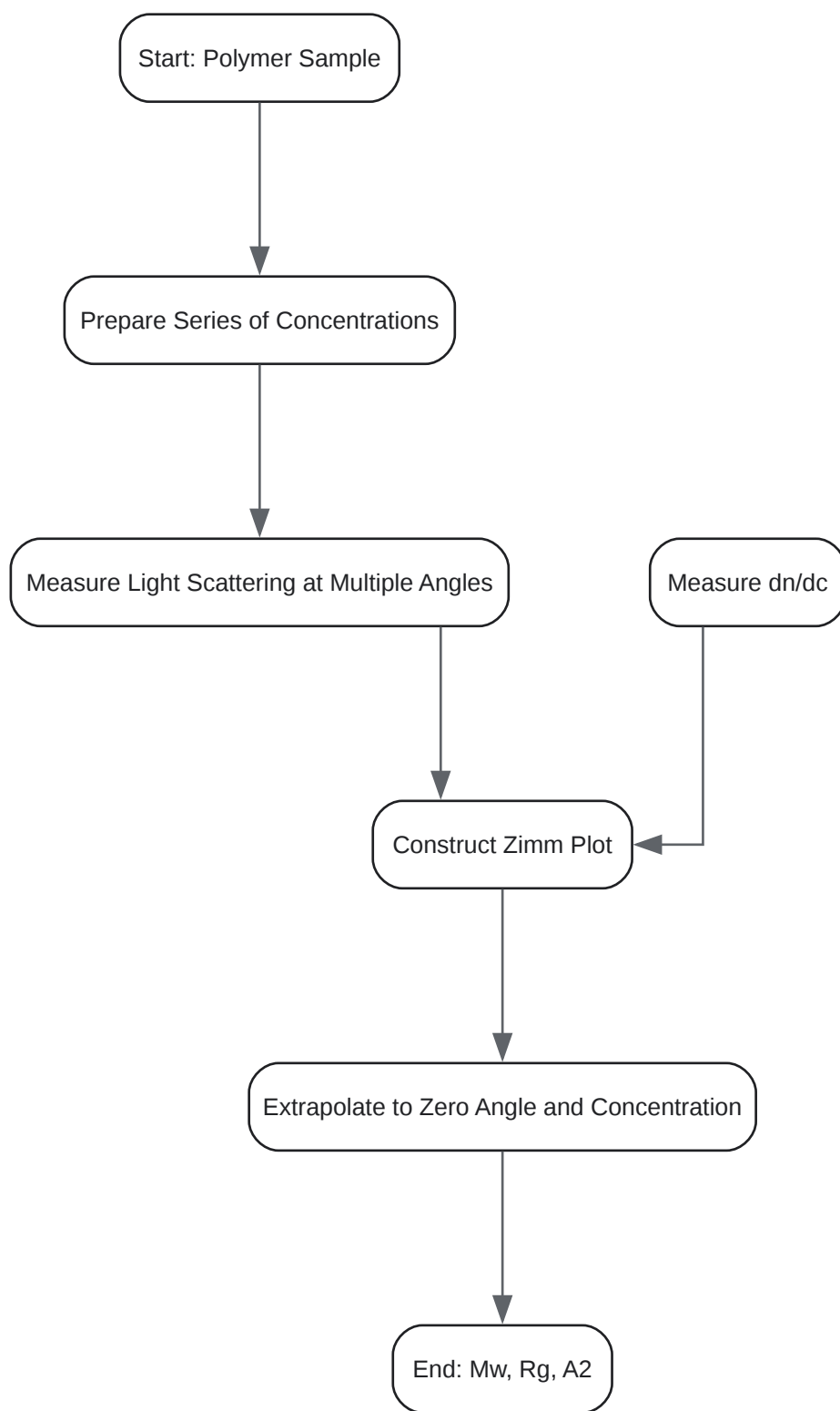
Synthesis Overview: From Monomer to Polymer

The journey to characterizing poly(**N-iso-hexadecylacrylamide**) begins with its synthesis. The process typically involves two key stages: the synthesis of the **N-iso-hexadecylacrylamide** monomer, followed by its polymerization.

The monomer is commonly synthesized through the reaction of acryloyl chloride with iso-hexadecylamine.^[1]^[2] The subsequent polymerization is often achieved via free-radical polymerization.^[3]^[4]







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